

# Diisopropyl peroxydicarbonate IUPAC name and CAS number

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## Compound of Interest

Compound Name: Diisopropyl peroxydicarbonate

Cat. No.: B094068

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## Diisopropyl Peroxydicarbonate: A Technical Overview

This guide provides essential identification information for **diisopropyl peroxydicarbonate**, a key compound for researchers and professionals in drug development and polymer science.

## Chemical Identification

The following table summarizes the primary identifiers for **diisopropyl peroxydicarbonate**.

Identifier	Value
IUPAC Name	propan-2-yl propan-2-yloxycarbonyloxy carbonate <sup>[1]</sup>
CAS Number	105-64-6 <sup>[1][2][3][4][5]</sup>
Molecular Formula	C8H14O6 <sup>[1][5]</sup>
Molecular Weight	206.19 g/mol <sup>[1][4]</sup>

## Logical Workflow for Chemical Identification

The process of accurately identifying a chemical compound involves correlating its common name with standardized nomenclature and registration numbers. This ensures clarity and

precision in research and documentation.

*Workflow for Chemical Compound Identification.*

## Experimental Protocols

A comprehensive review of experimental protocols is pending further specific inquiries into synthesis, polymerization initiation, or safety testing. The synthesis of this compound generally involves the reaction of isopropyl chloroformate with a peroxide source, such as sodium peroxide, under strictly controlled low-temperature conditions to prevent exothermic decomposition[4]. Detailed experimental procedures would require access to specific research papers or patents outlining these methods.

## Signaling Pathways

**Diisopropyl peroxydicarbonate** is primarily used as a free-radical initiator in polymerization and is not typically associated with biological signaling pathways in the context of drug development. Its primary mechanism of action is thermal decomposition to generate free radicals.

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## References

- 1. Diisopropyl peroxydicarbonate | C<sub>8</sub>H<sub>14</sub>O<sub>6</sub> | CID 7769 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CAS 105-64-6 Diisopropyl peroxydicarbonate - CAS Chemical [chemicalcas.com]
- 3. Perkadox IPP-NA30 Diisopropyl peroxydicarbonate [nouryon.com]
- 4. Diisopropyl peroxydicarbonate | 105-64-6 | Benchchem [benchchem.com]
- 5. chembk.com [chembk.com]
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